

# In-Depth Literature Review of All-Bond 2 Performance: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: All-bond 2  
CAS No.: 163063-15-8  
Cat. No.: B1171729

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**All-Bond 2**, a 4th generation total-etch dental adhesive system, has been a subject of extensive research since its introduction. Known for its dual-cured capabilities and its use of the proprietary hydrophilic monomer BPDM (biphenyl dimethacrylate), it is designed to bond to a wide variety of dental substrates.[1][2] This technical guide provides an in-depth literature review of **All-Bond 2**'s performance, presenting quantitative data, detailed experimental protocols, and visualizations of its application and potential chemical interactions.

## Core Components and Application

**All-Bond 2** is a multi-component system that includes a phosphoric acid etchant, a primer (typically composed of two parts, A and B), and a bonding resin.[1] The dual-cured nature of the primer allows for polymerization in areas where light curing is insufficient.[1][2] The manufacturer recommends application on moist dentin for optimal performance.[1]

## Quantitative Performance Data

The bonding efficacy of **All-Bond 2** has been evaluated across various dental substrates. The following tables summarize the shear bond strength and microtensile bond strength data reported in the literature.

| Substrate      | Bond Strength Test                                           | Mean Bond Strength (MPa) | Standard Deviation (MPa) | Study                          |
|----------------|--------------------------------------------------------------|--------------------------|--------------------------|--------------------------------|
| Dentin         | Shear Bond Strength                                          | 21.4                     | 7.8                      | [cite: 1 (from previous step)] |
| Ni-Cr-Be Alloy | Shear Bond Strength (Succinic Anhydride Modified HEMA - Wet) | 29.56                    | Not Reported             | [3][4]                         |
| Ni-Cr-Be Alloy | Shear Bond Strength (Succinic Anhydride Modified HEMA - Dry) | 29.08                    | Not Reported             | [3][4]                         |
| Ni-Cr-Be Alloy | Shear Bond Strength (10% Phosphoric Acid - Wet)              | 39.99                    | Not Reported             | [4]                            |

Table 1: Bond Strength of **All-Bond 2** to Various Substrates

## Experimental Protocols

Understanding the methodologies used to generate bond strength data is critical for interpreting the results. The following are detailed protocols for the key experiments cited.

## Shear Bond Strength Testing to Dentin

Objective: To determine the shear bond strength of **All-Bond 2** to human dentin.

Methodology:

- Specimen Preparation: Sixty freshly extracted, non-carious human molars were used. The occlusal surfaces were ground to expose a flat dentin surface. The surfaces were then polished with 600-grit silicon carbide paper to create a standardized smear layer. [cite: 1 (from previous step)]
- Bonding Procedure:
  - The dentin surfaces were etched with 32% phosphoric acid (Uni-Etch) for 15 seconds, rinsed thoroughly with water, and left visibly moist.[1]
  - Equal parts of **All-Bond 2** Primer A and B were mixed and applied in five consecutive coats to the etched dentin surface without air-drying between coats.[1]
  - The primed surface was then air-dried for 2-5 seconds to evaporate the solvent.
  - A thin layer of **All-Bond 2** D/E (Dentin/Enamel) Resin was applied to the primed surface.
  - A composite resin cylinder was then bonded to the treated dentin surface.
- Testing:
  - The bonded specimens were stored in distilled water at 37°C for 24 hours. [cite: 1 (from previous step)]
  - A shear force was applied to the base of the composite cylinder using a universal testing machine at a crosshead speed of 0.5 mm/min until failure occurred. [cite: 1 (from previous step)]
  - The shear bond strength was calculated in megapascals (MPa).

## Shear Bond Strength Testing to Non-Precious Alloy (Ni-Cr-Be)

Objective: To evaluate the shear bond strength of **All-Bond 2** to a non-precious metal alloy.

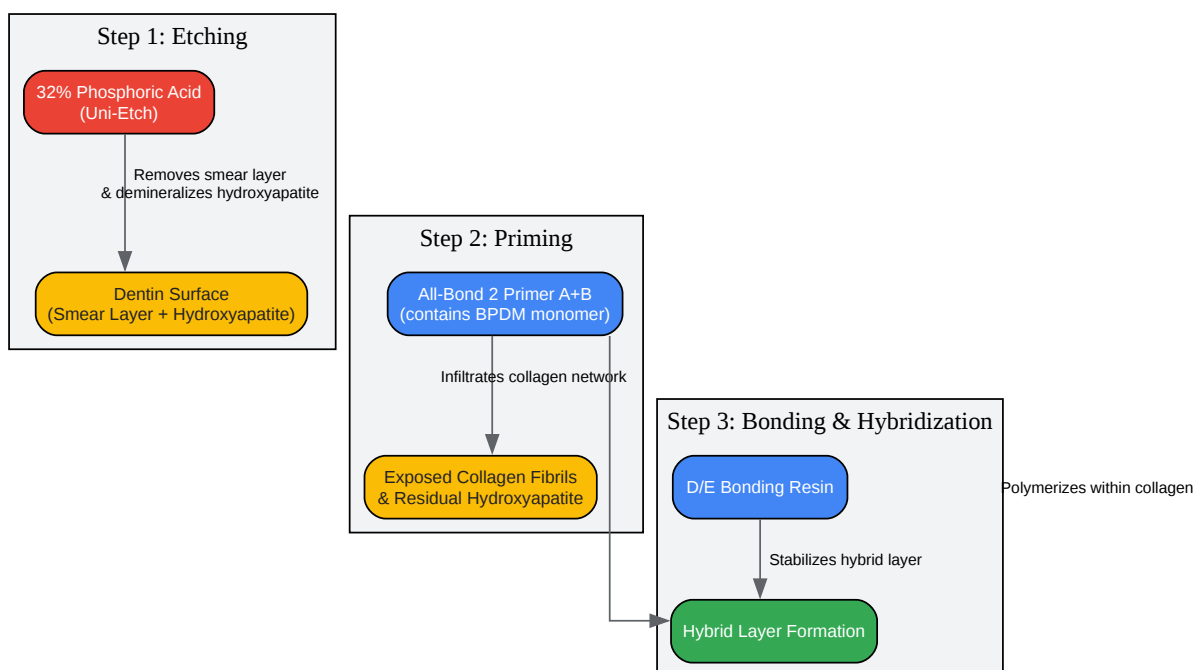
Methodology:

- Specimen Preparation: Eighty Rexillum III (a Ni-Cr-Be alloy) specimens were used. The bonding surfaces were ground flat and air-abraded with 50-micron aluminum oxide.[4]
- Bonding Procedure:
  - **All-Bond 2** primer was applied to the metal surface.[4]
  - A dual-cure opaquer was applied over the primer.[4]
  - A visible light-cured composite restorative material was then bonded to the treated metal surface.[4]
- Testing:
  - Specimens were tested at 24 hours and after thermocycling (2,500 cycles).[4]
  - Shear bond strength was determined using a universal testing machine.

## Signaling Pathways and Chemical Interactions

The adhesion of **All-Bond 2** to dentin is a complex process involving micromechanical interlocking and chemical interactions. The proprietary monomer, BPDM, plays a crucial role in this process.

## Proposed Adhesion Mechanism of All-Bond 2 to Dentin

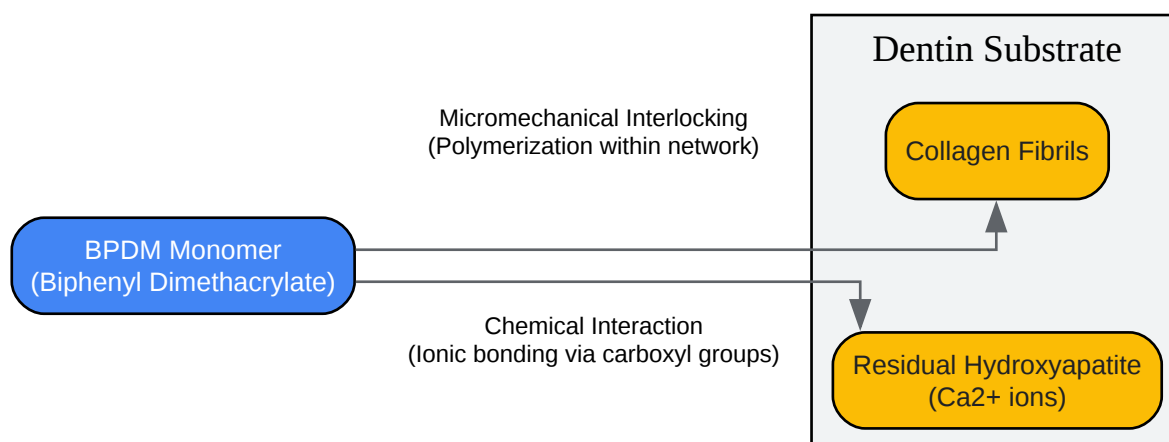


[Click to download full resolution via product page](#)

Figure 1: General workflow of **All-Bond 2** application leading to hybrid layer formation.

## Putative Chemical Interaction of BPDM Monomer

The BPDM monomer is a biphenyl dimethacrylate. Its chemical structure allows for both hydrophobic and hydrophilic interactions, facilitating its penetration into the demineralized, water-rich collagen network of dentin. It is synthesized from the reaction of a dianhydride with 2-hydroxyethyl methacrylate (HEMA).<sup>[5]</sup> The carboxylic acid groups in the BPDM molecule are thought to be able to chemically interact with the calcium ions in the residual hydroxyapatite within the hybrid layer, forming an ionic bond. This chemical interaction complements the micromechanical interlocking of the polymerized resin within the collagen fibril network, contributing to the overall bond strength.



[Click to download full resolution via product page](#)

Figure 2: Proposed dual interaction mechanism of the BPDM monomer with dentin components.

## Clinical Longevity

Long-term clinical studies are the ultimate measure of a dental adhesive's success. While specific long-term clinical trial data for **All-Bond 2** was not found in the initial literature search, the product has over 20 years of proven efficacy, suggesting a history of successful clinical use.[2] The longevity of resin composite restorations is influenced by a multitude of factors including patient characteristics, operator technique, and the specific restorative material used. [6] Generally, posterior composite restorations have shown high survival rates over many years.[7]

## Conclusion

**All-Bond 2** demonstrates robust bonding performance to a variety of dental substrates, particularly dentin and non-precious alloys, as evidenced by in-vitro bond strength testing. Its dual-cured nature and the inclusion of the proprietary BPDM monomer contribute to its versatility and effectiveness. The adhesion mechanism is a combination of micromechanical interlocking within the collagen network of the hybrid layer and putative chemical interactions between the BPDM monomer and residual hydroxyapatite. While comprehensive long-term clinical data for **All-Bond 2** specifically is not readily available in recent literature, its long-standing presence in the market suggests a reliable clinical performance. Further research

focusing on the long-term clinical outcomes of **All-Bond 2** restorations and a more detailed elucidation of the BPDM monomer's chemical interactions would be beneficial.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Shear bond strength to feldspathic porcelain of two luting cements in combination with three surface treatments - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. In vitro shear bond strength of two self-adhesive resin cements to zirconia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Shear bond strength to dentin and Ni-Cr-Be alloy with the All-Bond universal adhesive system - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Shear bond strengths of resin adhesive cements to dentin and Ni-Cr-Be alloy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. The longevity of restorations -A literature review \[scielo.org.za\]](#)
- To cite this document: BenchChem. [In-Depth Literature Review of All-Bond 2 Performance: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1171729/docs#in-depth-literature-review-of-all-bond-2-performance-a-technical-guide\]](https://www.benchchem.com/product/b1171729/docs#in-depth-literature-review-of-all-bond-2-performance-a-technical-guide)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)